

An In-depth Technical Guide to the Chemical Properties of Cyclopentanecarbaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclopentanecarbaldehyde

Cat. No.: B151901

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Cyclopentanecarbaldehyde (CAS No. 872-53-7) is a cyclic aldehyde comprising a cyclopentane ring substituted with a formyl group.^[1] This versatile organic compound serves as a key building block in the synthesis of a diverse range of molecules, from fragrances to complex pharmaceutical intermediates.^{[1][2]} Its reactivity, primarily driven by the aldehyde functional group, allows for a multitude of chemical transformations, making it a valuable tool in organic synthesis.^[3] This guide provides a comprehensive overview of the chemical and physical properties of **cyclopentanecarbaldehyde**, detailed experimental protocols for its synthesis, and a review of its spectral data. Additionally, it explores a relevant biological signaling pathway where aldehyde-containing compounds may exhibit activity and outlines a typical experimental workflow for its synthesis and purification.

Chemical and Physical Properties

Cyclopentanecarbaldehyde is a colorless to pale yellow liquid at room temperature with a characteristic aldehyde-like odor.^[1] It is flammable and should be handled with appropriate safety precautions.^[4] The compound is slightly soluble in water and soluble in organic solvents such as ethanol and chloroform.^{[1][5]} For long-term storage, it is recommended to keep it in a cool, dry, and well-ventilated area, away from heat and ignition sources, under an inert atmosphere.^{[2][6]} It is often supplied with a stabilizer, such as hydroquinone, to prevent polymerization or oxidation.^[7]

Physical and Chemical Data

The key physical and chemical properties of **cyclopentanecarbaldehyde** are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	cyclopentanecarbaldehyde	[8]
Synonyms	Cyclopentanecarboxaldehyde, Cyclopentylformaldehyde, Formylcyclopentane	[2][7]
CAS Number	872-53-7	[8]
Molecular Formula	C ₆ H ₁₀ O	[8]
Molecular Weight	98.14 g/mol	[6]
Appearance	Clear colorless to light yellow liquid	[1]
Density	0.919 g/mL at 25 °C	[7]
Boiling Point	140-141 °C	[7]
Flash Point	28.3 °C	[6]
Refractive Index (n _{20/D})	1.4430	[7]
Vapor Pressure	8.5 ± 0.2 mmHg at 25°C	[2][9]
Solubility	Soluble in water, ethanol, and chloroform	[1][5]
Stability	Stable at normal temperatures and pressures. May trimerize upon standing.	[1][10]
Storage Temperature	2-8°C	[6][7]

Spectral Data

The structural features of **cyclopentanecarbaldehyde** can be confirmed through various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H NMR spectrum is characterized by a distinctive singlet for the aldehydic proton and a series of multiplets for the cyclopentane ring protons.

^1H NMR (Predicted, CDCl_3)	Chemical Shift (δ) ppm	Multiplicity	Integration
Aldehydic CH	9.60	s	1H
Methine CH	2.76-2.68	m	1H
Cyclopentane CH_2	1.87-1.74	m	4H
Cyclopentane CH_2	1.65-1.54	m	4H

[Data predicted by spectral databases.]

[\[4\]](#)

The ^{13}C NMR spectrum shows a highly deshielded signal for the carbonyl carbon.

Infrared (IR) Spectroscopy

The IR spectrum of **cyclopentanecarbaldehyde** displays characteristic absorption bands for the carbonyl group and the aldehydic C-H bond.

Functional Group	Characteristic Absorption (cm ⁻¹)	Intensity
C=O Stretch	~1730-1720	Strong
Aldehydic C-H Stretch	~2830-2695 (often two bands)	Moderate
C-H Stretch (alkane)	<3000	Strong
[Characteristic absorption ranges for aliphatic aldehydes.][11][12]		

Mass Spectrometry (MS)

The electron ionization mass spectrum of **cyclopentanecarbaldehyde** shows a molecular ion peak and characteristic fragmentation patterns.

m/z	Relative Intensity	Assignment
98	Moderate	[M] ⁺ (Molecular Ion)
69	High	[M-CHO] ⁺
57	High	
41	High	

[Data obtained from the NIST WebBook.][13]

Reactivity and Applications

The aldehyde group in **cyclopentanecarbaldehyde** is the primary site of its chemical reactivity, making it susceptible to nucleophilic attack and oxidation. It is a valuable intermediate in organic synthesis.[3]

- Pharmaceutical Synthesis: It serves as a precursor for synthesizing drug molecules that incorporate a cyclopentane moiety.[2]

- Fragrance Industry: Its derivatives are used to create unique scents in perfumes and essences.[1]
- Chemical Synthesis: It is used as a building block for various organic compounds, including heterocyclic structures.[3] Common reactions include Wittig olefination, Grignard reactions, and reductive amination.

Experimental Protocols

Synthesis of Cyclopentanecarbaldehyde from Cyclohexene

This protocol is adapted from *Organic Syntheses*, a peer-reviewed source of detailed and reliable experimental procedures.[1]

Reaction Scheme: Cyclohexene is rearranged and oxidized in the presence of a mercuric sulfate catalyst to yield **cyclopentanecarbaldehyde**.

Materials and Equipment:

- Three-necked round-bottom flask (3 L) equipped with a mechanical stirrer, thermometer, and condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus (Claisen flask)
- Cyclohexene (freshly distilled, 82 g, 1.0 mole)
- Mercuric sulfate (740 g)
- Water (1 L)
- Nitrogen gas source
- Diethyl ether

- Anhydrous sodium sulfate
- Hydroquinone (0.1 g)

Procedure:

- To the 3-L three-necked flask, add mercuric sulfate (740 g) and water (1 L).
- Begin vigorous stirring and pass a slow stream of nitrogen through the flask.
- Add cyclohexene (82 g, 1.0 mole) to the mixture.
- Heat the reaction mixture to maintain a temperature of 55-65°C for 1 hour. The color of the mixture will change from yellow to a cream color as the cyclohexene-mercuric sulfate complex forms.
- After 1 hour, set the condenser for distillation.
- Increase the temperature to distill a mixture of crude **cyclopentanecarbaldehyde** and water over approximately 2 hours, while continuing to stir and pass nitrogen through the mixture. Collect about 300 mL of distillate.
- Transfer the distillate to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with three 50-mL portions of diethyl ether.
- Combine the organic layer and the ether extracts and dry over anhydrous sodium sulfate.
- Filter the solution into a 250-mL Claisen flask set for vacuum distillation.
- Gradually reduce the pressure to 100 mm to distill off the ether.
- Distill the **cyclopentanecarbaldehyde** rapidly at 74-78°C (100 mm). The expected yield is 45-52 g (46-53%).
- For storage, place the product in a brown bottle at 0°C, add 0.1 g of hydroquinone as a stabilizer, and blanket with nitrogen.

Relevant Biological Pathways

While specific biological activities of **cyclopentanecarbaldehyde** are not extensively documented, small molecules containing aldehyde moieties, such as cinnamaldehyde, have been shown to modulate inflammatory signaling pathways.^[14] A key pathway in innate immunity is mediated by Toll-like Receptors (TLRs), which recognize pathogen-associated molecular patterns (PAMPs).^[9] The diagram below illustrates the general TLR signaling cascade, a potential target for small molecule inhibitors.

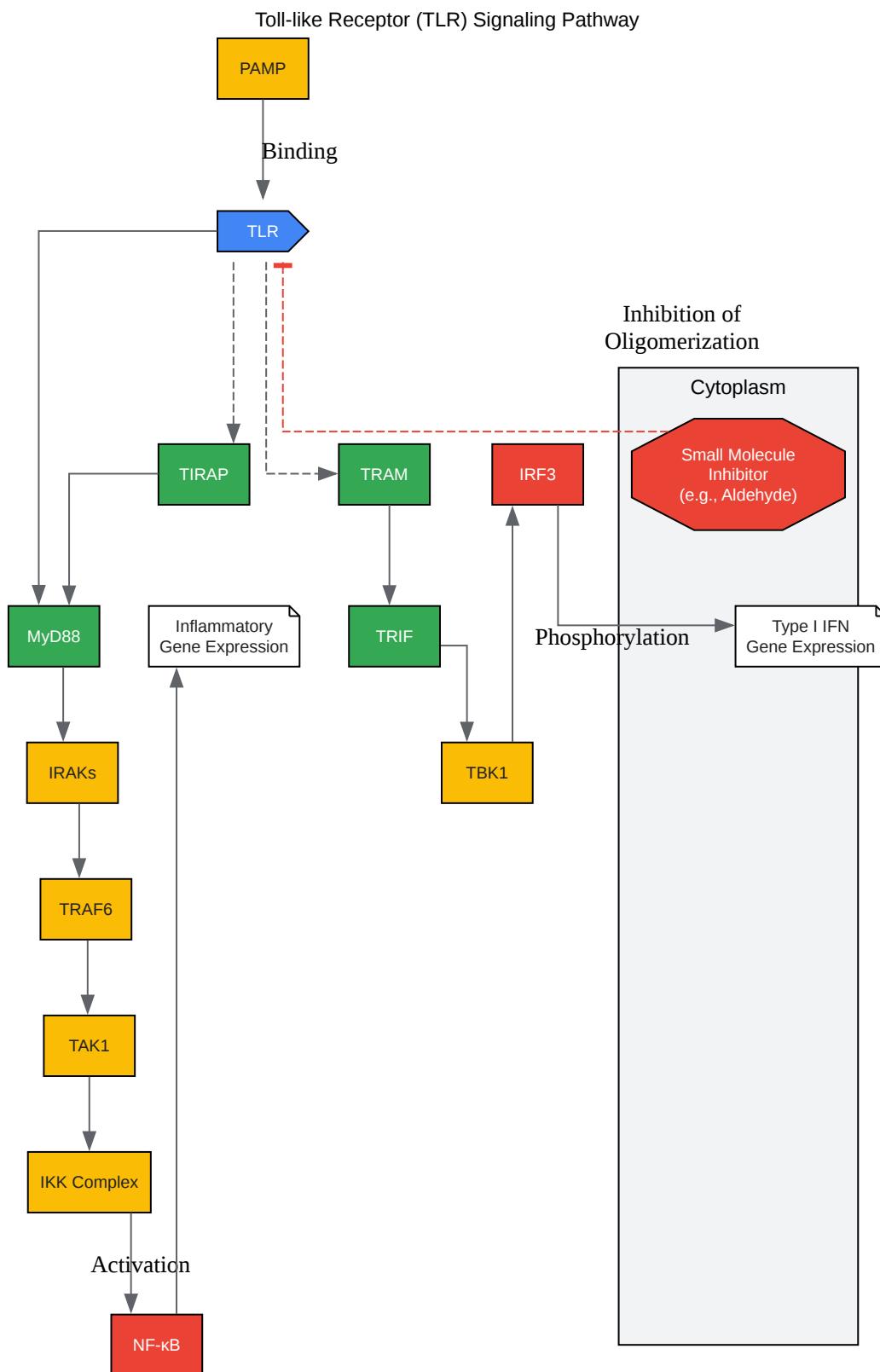
[Click to download full resolution via product page](#)

Figure 1: A simplified diagram of Toll-like Receptor (TLR) signaling pathways.

This diagram illustrates the two major TLR signaling branches: the MyD88-dependent pathway, which leads to the activation of NF- κ B and inflammatory gene expression, and the TRIF-dependent pathway, which results in the activation of IRF3 and the expression of type I interferons.^[6] Small molecule inhibitors may target the initial receptor activation step.^[14]

Experimental Workflows

A typical workflow for the synthesis, purification, and analysis of **cyclopentanecarbaldehyde** in a research setting is outlined below.

General Workflow for Synthesis and Purification

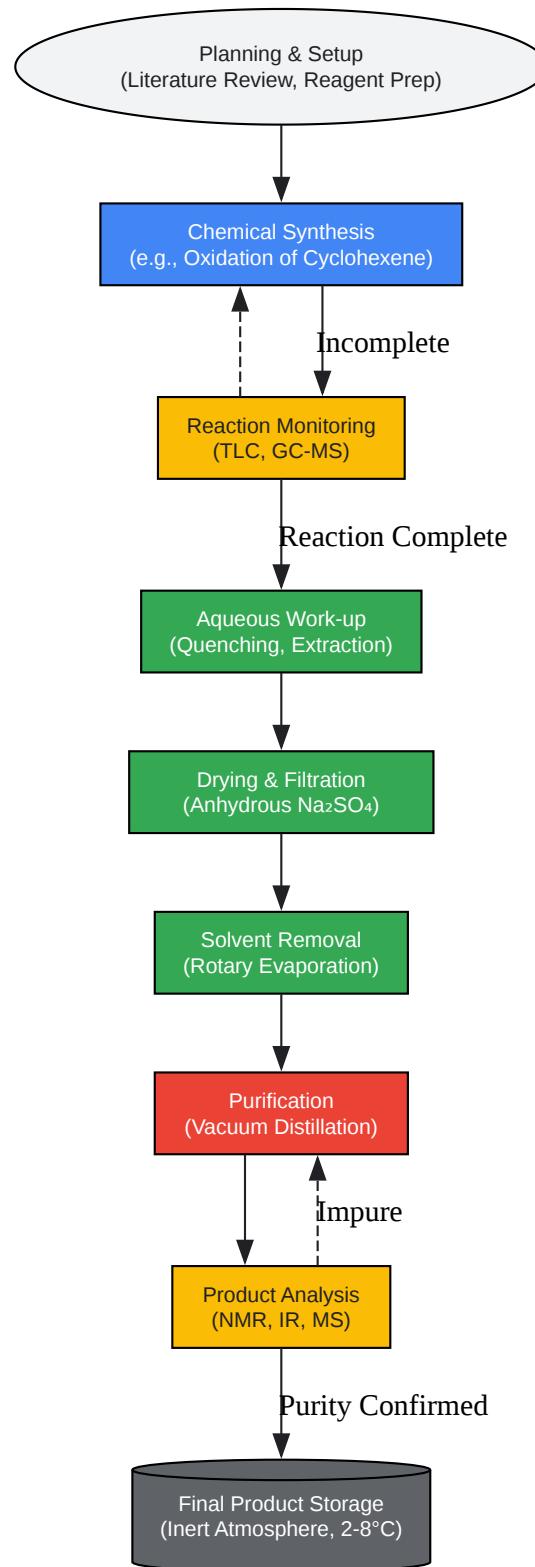
[Click to download full resolution via product page](#)

Figure 2: A typical experimental workflow for organic synthesis.

This workflow begins with the chemical reaction, followed by continuous monitoring to determine completion.[15] The subsequent steps involve quenching the reaction, extracting the crude product, drying it, and removing the solvent.[15] The final product is purified, typically by distillation for a liquid compound like **cyclopentanecarbaldehyde**, and its identity and purity are confirmed by spectroscopic analysis before storage.[1]

Safety and Handling

Cyclopentanecarbaldehyde is a flammable liquid and vapor.[4] It causes skin and serious eye irritation and may cause respiratory irritation.[1][16]

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection.[16]
- Handling: Keep away from heat, sparks, open flames, and hot surfaces. Use only in a well-ventilated area. Avoid breathing vapors.[17]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes. If on skin, wash with plenty of water. If inhaled, move the person into fresh air. Seek medical attention if irritation persists.[16]
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Toll-like receptor signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. Cyclopentanecarbaldehyde, CAS No. 872-53-7 - iChemical [ichemical.com]

- 5. Frontiers | Toll-Like Receptor Signaling Pathways [frontiersin.org]
- 6. Toll-like receptor - Wikipedia [en.wikipedia.org]
- 7. creative-diagnostics.com [creative-diagnostics.com]
- 8. Cyclopentanecarbaldehyde | C6H10O | CID 70106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Toll-like Receptor Signaling | Cell Signaling Technology [cellsignal.com]
- 10. bocsci.com [bocsci.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. uanlch.vscht.cz [uanlch.vscht.cz]
- 13. Cyclopentanecarboxaldehyde [webbook.nist.gov]
- 14. Cinnamaldehyde suppresses toll-like receptor 4 activation mediated through the inhibition of receptor oligomerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. biotage.com [biotage.com]
- 16. Cyclopentanecarbaldehyde synthesis - chemicalbook [chemicalbook.com]
- 17. Cyclopentanecarboxaldehyde [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Properties of Cyclopentanecarbaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b151901#cyclopentanecarbaldehyde-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com